Spectroscopic data of 2-Chloro-6-(dimethylamino)nicotinaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-6-(dimethylamino)nicotinaldehyde*
CAS No.:	*1186405-06-0*
Cat. No.:	*B1463099*

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-Chloro-6-(dimethylamino)nicotinaldehyde**

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Chloro-6-(dimethylamino)nicotinaldehyde**, a substituted pyridine derivative of interest in synthetic and medicinal chemistry. As a key building block, unambiguous structural confirmation is paramount. This document details the principles and experimental methodologies for acquiring and interpreting its Nuclear Magnetic Resonance (^{1}H NMR, ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. Each dataset is critically analyzed to provide a holistic and self-validating confirmation of the compound's molecular structure. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the characterization of complex heterocyclic molecules.

Introduction and Molecular Overview

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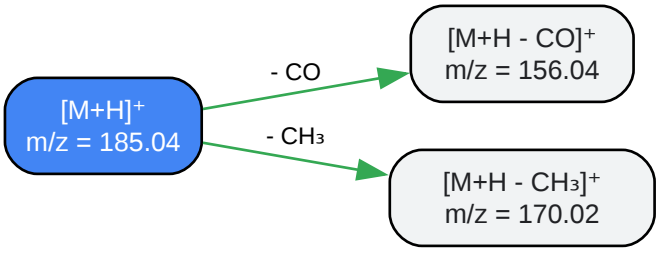
2-Chloro-6-(dimethylamino)nicotinaldehyde is a trifunctional heterocyclic compound featuring a pyridine core substituted with a chloro group, a dimethylamino group, and an aldehyde. This unique combination of electron-donating (dimethylamino) and electron-withdrawing (chloro, aldehyde) groups creates a distinct electronic environment that is reflected in its spectroscopic properties. Understanding these properties is crucial for reaction monitoring, quality control, and further derivatization in research and development settings.

Compound Identification:

- Systematic Name: 2-Chloro-6-(dimethylamino)pyridine-3-carbaldehyde
- Synonyms: 6-Chloro-2-(dimethylamino)nicotinaldehyde, 6-Chloro-2-dimethylamino-pyridine-3-carbaldehyde[1]
- CAS Number: 1233698-83-3[1]
- Molecular Formula: $C_8H_9ClN_2O$[1][2]
- Molecular Weight: 184.62 g/mol [1][2]

Molecular Structure

The structural arrangement of the substituents on the pyridine ring dictates the chemical shifts and coupling constants observed in NMR spectroscopy, the vibrational modes in IR, and the fragmentation patterns in mass spectrometry.



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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2-Chloro-6-(dimethylamino)nicotinaldehyde | Sigma-Aldrich [sigmaaldrich.com]
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